

"2-(7-Chloro-1,3-benzoxazol-2-yl)ethanamine" potential biological activity

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Compound of Interest

Compound Name: 2-(7-Chloro-1,3-benzoxazol-2-yl)ethanamine

CAS No.: 1119449-48-7

Cat. No.: B1359875

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Technical Monograph: 2-(7-Chloro-1,3-benzoxazol-2-yl)ethanamine

Pharmacological Potential & Experimental Validation Framework

Executive Summary

This technical guide profiles **2-(7-Chloro-1,3-benzoxazol-2-yl)ethanamine** (CAS: 847871-78-7), a small molecule scaffold that functions as a bioisostere of tryptamine. By replacing the indole core of serotonin with a 7-chlorobenzoxazole moiety, this compound retains critical binding elements for biogenic amine targets while altering lipophilicity and metabolic stability.

Key Pharmacological Hypotheses:

- **Monoamine Oxidase (MAO) Inhibition:** The ethylamine side chain combined with the benzoxazole core strongly predicts MAO-B inhibitory activity, relevant for neurodegenerative therapeutics (Parkinson's).

- **Serotonergic Modulation:** Structural congruence with 5-HT (serotonin) suggests affinity for 5-HT receptors (specifically 5-HT_{2A/2C} or 5-HT₃), positioning it as a potential CNS probe.
- **Antimicrobial Activity:** The benzoxazole scaffold is a privileged structure in antimicrobial discovery, particularly against Gram-positive pathogens.^[1]

Chemical Architecture & Pharmacophore Analysis^{[2][3]}

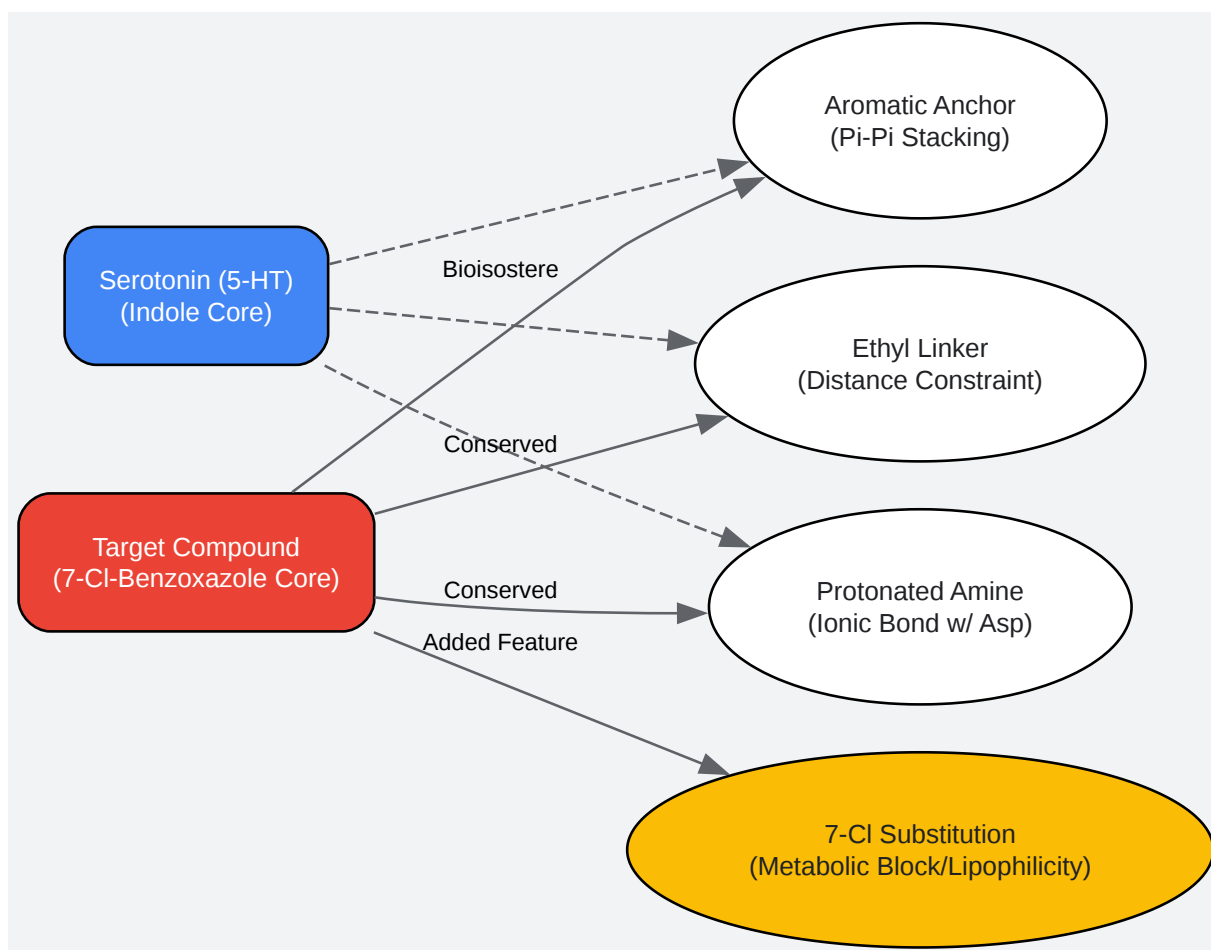
Structural Logic

The molecule consists of a fused benzene-oxazole ring system (benzoxazole) substituted at the C2 position with an aminoethyl chain and at the C7 position with a chlorine atom.

Feature	Chemical Function	Biological Implication
Benzoxazole Core	Bioisostere of Indole	Mimics the aromatic anchor of Tryptophan/Serotonin; improves oxidative stability compared to indole.
2-Ethanamine Tail	Protonatable Nitrogen	Critical for ionic interaction with Aspartate residues in GPCRs (e.g., Asp3.32 in 5-HT receptors) and MAO active sites.
7-Chloro Substituent	Lipophilic/Electronic Modulator	Increases logP (lipophilicity) for CNS penetration; blocks metabolic hydroxylation at the susceptible C7 position; potential for halogen bonding.

Pharmacophore Mapping (Tryptamine vs. Benzoxazole)

The following diagram illustrates the structural overlay between the natural neurotransmitter serotonin and the target compound, highlighting the bioisosteric replacement.



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Figure 1: Pharmacophore overlay demonstrating the structural conservation between the target benzoxazole and the endogenous ligand serotonin.

Primary Biological Targets: Neuropharmacology

Monoamine Oxidase (MAO) Inhibition

Benzoxazole derivatives are well-documented inhibitors of MAO enzymes.[2][3] The 2-aminoethyl chain allows the molecule to enter the substrate cavity of MAO-B, while the 7-chloro substitution likely orients the molecule to interact with the FAD cofactor or hydrophobic pockets (Tyr326).

- Mechanism: Competitive inhibition. The amine coordinates with the flavin cofactor, preventing the oxidation of endogenous amines.

- Therapeutic Relevance: MAO-B selective inhibitors are standard of care for Parkinson's disease (sparing dopamine).

Serotonin Receptor Binding (5-HT)

The "2-aminoethyl-heterocycle" motif is the defining feature of serotonin receptor agonists and antagonists.

- 5-HT₃ Antagonism: 2-substituted benzoxazoles have been reported as 5-HT₃ antagonists (anti-emetic, IBS treatment).^[4]
- 5-HT_{2A/2C} Affinity: The planar benzoxazole ring can intercalate between phenylalanine residues in the GPCR transmembrane bundle (TM3/TM5/TM6).

Experimental Validation Framework

To validate these hypotheses, the following experimental protocols are recommended. These assays move from high-throughput screening to mechanistic confirmation.

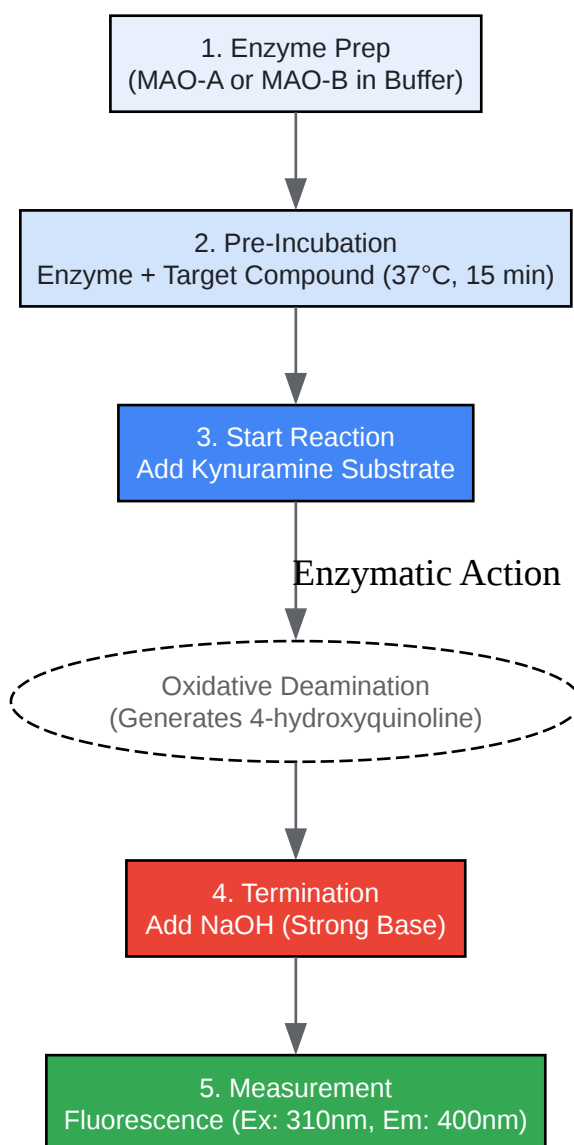
Protocol: MAO-A/B Inhibition Assay (Fluorometric)

This assay determines if the compound inhibits the oxidative deamination of kynuramine (a non-selective MAO substrate).

Reagents:

- Recombinant Human MAO-A and MAO-B (Sigma/Corning).
- Substrate: Kynuramine hydrobromide.
- Control Inhibitors: Clorgyline (MAO-A selective), Deprenyl (MAO-B selective).

Workflow Diagram:



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Figure 2: Fluorometric workflow for determining IC₅₀ values against Monoamine Oxidase isoforms.

Data Interpretation:

- **MAO-B Selectivity:** If IC₅₀(MAO-B) << IC₅₀(MAO-A), the compound is a candidate for neurodegenerative therapy.
- **Reversibility:** Perform dialysis after inhibition to distinguish between reversible (competitive) and irreversible (covalent) binding.

Protocol: Radioligand Binding Assay (5-HT2A)

Objective: Determine binding affinity (

) for the serotonin 2A receptor.

- Membrane Prep: HEK293 cells stably expressing human 5-HT2A.
- Radioligand: [3H]-Ketanserin (Antagonist) or [3H]-DOI (Agonist).
- Displacement: Incubate membranes with radioligand (1 nM) and varying concentrations of **2-(7-Chloro-1,3-benzoxazol-2-yl)ethanamine** (to M).
- Filtration: Harvest on GF/B filters using a cell harvester.
- Analysis: Measure radioactivity via liquid scintillation counting. Plot % bound vs. log[concentration] to derive

Synthesis & Safety Considerations

Synthetic Route (Retrosynthesis)

The most robust synthesis involves the condensation of a 2-aminophenol derivative with an appropriate nitrile or carboxylic acid derivative.

- Precursors: 2-Amino-6-chlorophenol + 3-Aminopropanenitrile (or Beta-alanine derivative).
- Key Step: Cyclodehydration using Polyphosphoric Acid (PPA) or Methanesulfonic acid at high temperature (100-140°C).

Safety & Toxicology (Predicted)

- Acute Toxicity: Benzoxazoles can exhibit acute oral toxicity (Category 3/4).^[5]

- Metabolic Activation: The 7-chloro group blocks para-hydroxylation relative to the nitrogen, potentially shifting metabolism to N-oxidation or deamination of the ethylamine chain.
- Handling: Treat as a potent CNS-active agent. Use fume hood and appropriate PPE (nitrile gloves, eye protection).

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